

Personal protective equipment for handling 4-Amino-1-benzylpiperidine

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Compound of Interest

Compound Name: 4-Amino-1-benzylpiperidine

Cat. No.: B041602

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Essential Safety and Handling Guide for 4-Amino-1-benzylpiperidine

This guide provides immediate, essential safety and logistical information for handling **4-Amino-1-benzylpiperidine** (CAS No: 50541-93-0) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Immediate Precautions

4-Amino-1-benzylpiperidine is classified as a hazardous chemical. Key hazards include:

- Skin Corrosion/Irritation (Category 1/2): Causes severe skin burns and irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Damage/Irritation (Category 1/2): Causes serious eye damage.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Acute Toxicity (Oral, Dermal, Category 4): Harmful if swallowed or in contact with skin.[\[2\]](#)

Signal Word: Danger or Warning[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Due to these hazards, appropriate engineering controls and personal protective equipment (PPE) are mandatory. Always handle this substance in a well-ventilated area, preferably within a chemical fume hood.^{[1][5][7]} Emergency eye wash stations and safety showers must be readily accessible.^{[1][2]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to mitigate exposure risks. The following equipment is required:

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting, splash-proof chemical safety goggles with side-shields.	Conforming to EN 166 (EU) or NIOSH (US) standards to prevent eye contact and serious damage. ^{[2][5]}
Skin Protection	Gloves: Chemically resistant, impervious gloves (e.g., nitrile rubber) inspected before use. ^{[2][5]} Clothing: A flame-retardant lab coat or impervious clothing to prevent skin contact. ^{[2][5]}	To protect against skin irritation and burns. ^[2] Contaminated clothing must be removed and washed before reuse. ^{[1][5]}
Respiratory Protection	A NIOSH-approved respirator with an appropriate filter (e.g., Type ABEK (EN14387)) is required if ventilation is inadequate, exposure limits are exceeded, or irritation is experienced. ^{[2][3][5]}	To prevent respiratory tract irritation from vapors or aerosols. ^{[1][2][5]}

Operational and Disposal Plans

Safe Handling Procedures:

- Avoid all direct contact with the substance. Do not get it in eyes, on skin, or on clothing.^{[2][6]}

- Do not breathe mists, vapors, or spray.[1][2][5]
- Handle the product only in a closed system or with appropriate exhaust ventilation.[2]
- Use non-sparking tools and take measures to prevent electrostatic discharge.[5]
- Wash hands and any exposed skin thoroughly after handling.[2][5][6][7]
- Do not eat, drink, or smoke in the work area.[1][2]

Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][2][5][7][8]
- The storage area should be locked and secure.[1][5][7]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[1][2]
- The substance is air-sensitive; consider storing under an inert atmosphere like nitrogen.[7]

Disposal Plan:

- Disposal of **4-Amino-1-benzylpiperidine** and its containers must be treated as hazardous waste.[2][6]
- All disposal practices must comply with local, regional, and national regulations.[2][5]
- Options may include disposal at an approved waste disposal plant or via a licensed incinerator equipped with an afterburner and scrubber.[1][2]

Emergency Procedures

First-Aid Measures:

- If Inhaled: Move the person to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][5][7]

- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice.[1][5][7]
- In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes. [5] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2][5][7]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[2][5]

Spill Response Protocol: In the event of a spill, a systematic approach is necessary to ensure safety and proper cleanup. The workflow below outlines the critical steps.



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Caption: Workflow for a chemical spill response.

Chemical and Physical Properties

The following table summarizes key quantitative data for **4-Amino-1-benzylpiperidine**.

Property	Value	Source
CAS Number	50541-93-0	[1][2][3][6][7][9]
Molecular Formula	C ₁₂ H ₁₈ N ₂	[1][6][7][9]
Molecular Weight	190.28 g/mol	[6][9]
Appearance	Clear to pale yellow liquid	[5]
Density	0.933 g/mL at 25°C	[3][9]
Melting Point	173°C	[5]
Boiling Point	99°C at 20 mmHg	[5]
Flash Point	110°C (230°F) - closed cup	[3]
Refractive Index	n ₂₀ /D 1.543	[3][9]

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